Application Note: Quantification of Grandinin using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed methodology for the quantification of **grandinin**, a C-glycosidic ellagitannin[1], using High-Performance Liquid Chromatography (HPLC). **Grandinin** is a compound of interest due to its antioxidant and hypoglycemic properties[2][3].

Introduction

Grandinin is a hydrolyzable tannin found in various plant species, including oaks (Quercus spp.) and Melaleuca quinquenervia[1][4]. Its chemical formula is C46H34O30 with a molar mass of 1066.748 g·mol−1[4][5]. Due to its potential pharmacological activities, a reliable method for its quantification is essential for research and development. This application note details a representative HPLC method for the quantitative analysis of **grandinin** in various sample matrices.

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Experimental Protocol: HPLC Method for **Grandinin** Quantification

This protocol is a composite method based on established procedures for the analysis of ellagitannins in complex matrices such as wine and plant extracts[6][7][8].

2.1. Instrumentation and Materials

- HPLC System: A system equipped with a quaternary pump, autosampler, column oven, and a Diode Array Detector (DAD) or a Mass Spectrometer (MS) is suitable. An Agilent 1100 or 1200 series or equivalent is recommended[6][7].
- Column: A reversed-phase C18 column (e.g., 150 x 4.6 mm, 5 µm particle size or 150 x 3 mm, 2.6 µm particle size) is recommended[7][9][10].
- Solvents: HPLC grade acetonitrile, methanol, and water. Formic acid or trifluoroacetic acid (TFA) for mobile phase modification[9][11].
- Standard: Purified **grandinin** standard.
- Sample Preparation: Syringe filters (0.45 µm or 0.22 µm), solid-phase extraction (SPE) cartridges if necessary for sample cleanup[9].

2.2. Chromatographic Conditions

The following table summarizes the recommended HPLC conditions for the quantification of **grandinin**.

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Parameter	Recommended Condition
Column	C18 Reversed-Phase (150 x 4.6 mm, 5 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient Program	0-5 min: 5% B; 5-20 min: 5-30% B; 20-25 min: 30-50% B; 25-30 min: 50-5% B; 30-35 min: 5% B (equilibration)
Flow Rate	1.0 mL/min[9]
Column Temperature	30°C[11]
Injection Volume	10 µL[7]
Detection Wavelength	280 nm (for DAD)

2.3. Sample Preparation

- Plant Material:
  - Dry and grind the plant material to a fine powder.
  - Extract 1 g of the powder with 20 mL of 70% methanol in an ultrasonic bath for 30 minutes.
  - Centrifuge the extract at 4000 rpm for 15 minutes.
  - Collect the supernatant and filter it through a 0.45 µm syringe filter before injection.
- Liquid Samples (e.g., Wine):
  - Centrifuge the sample to remove any particulate matter.
  - If the matrix is complex, perform a solid-phase extraction (SPE) cleanup using a C18 cartridge to remove interfering substances[9].
  - Filter the sample through a 0.45 µm syringe filter prior to HPLC analysis.

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2.4. Standard Preparation and Calibration

- Prepare a stock solution of **grandinin** standard (1 mg/mL) in methanol.
- From the stock solution, prepare a series of working standards by serial dilution to cover the expected concentration range of the samples (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Inject each standard in triplicate to generate a calibration curve by plotting the peak area against the concentration.

Data Presentation: Quantitative Method Validation Parameters

The following table summarizes typical validation parameters for an HPLC method for ellagitannin analysis. These values are indicative and should be determined for each specific laboratory setup.

Parameter	Typical Value	Reference
Linearity (R^2)	> 0.995	[9][12]
Limit of Detection (LOD)	0.0000891 mg/mL (for a general ellagitannin method)	[6]
Limit of Quantification (LOQ)	0.000267 mg/mL (for a general ellagitannin method)	[6]
Precision (%RSD)	< 5%	[6][13]
Accuracy (% Recovery)	95 - 105%	[9][13]

Visualization

4.1. Experimental Workflow for **Grandinin** Quantification

The following diagram illustrates the general workflow for the quantification of **grandinin** from a sample matrix using HPLC.

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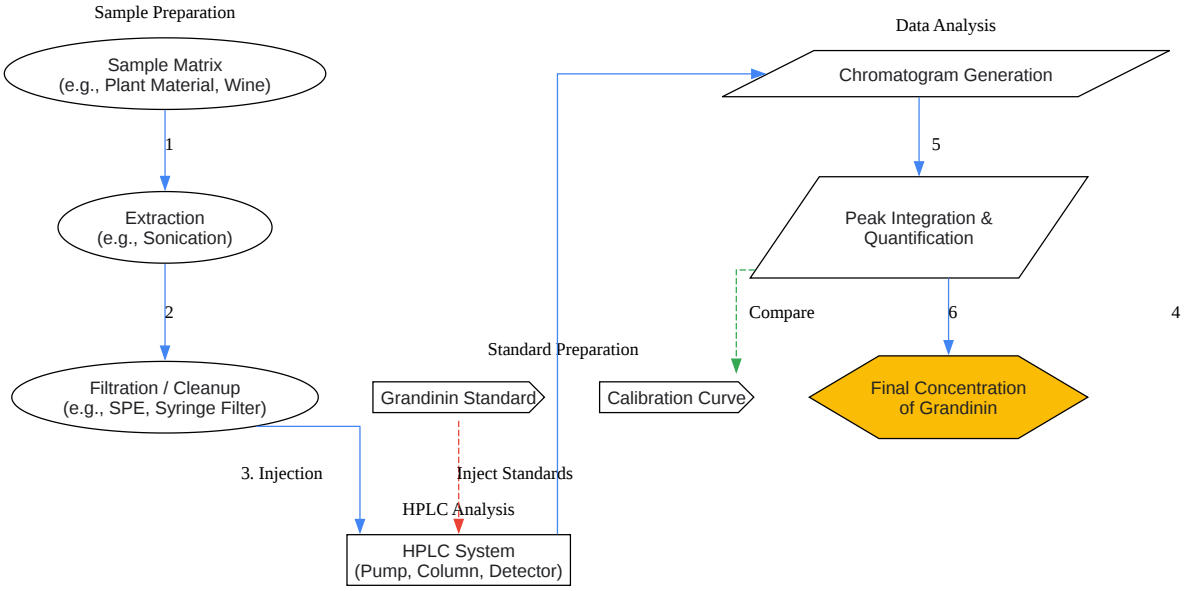

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Caption: Experimental workflow for **grandinin** quantification by HPLC.

4.2. Signaling Pathway Context

While a specific signaling pathway for **grandinin** is not extensively detailed in the literature, it is known to exhibit biological activities such as antioxidant and hypoglycemic effects[2]. **Grandinin** has also been shown to suppress the phosphorylation of the epidermal growth

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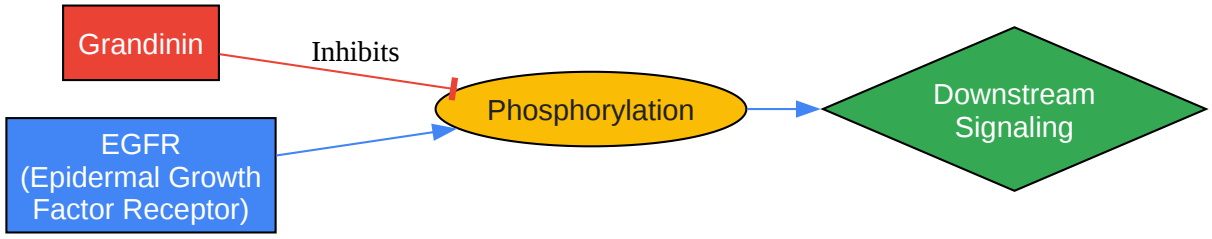
factor receptor (EGFR) in human colon carcinoma cells[4]. The diagram below provides a simplified representation of this inhibitory action.



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Caption: Simplified diagram of **grandinin** inhibiting EGFR phosphorylation.

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